

1-Bromo-2-hexene CAS number and molecular formula

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Compound of Interest

Compound Name: 1-Bromo-2-hexene

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Technical Guide: 1-Bromo-2-hexene

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **1-Bromo-2-hexene**, a valuable haloalkene intermediate in organic synthesis. Its utility in the construction of more complex molecular architectures makes it a compound of interest for researchers in synthetic chemistry and professionals in the field of drug development. This document outlines its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its application in a representative synthetic workflow.

Chemical Identity and Properties

1-Bromo-2-hexene is an organobromine compound with the following key identifiers and properties.

Property	Value	Reference(s)
CAS Number	34686-76-5	[1]
Molecular Formula	C6H11Br	[1][2][3]
Molecular Weight	163.06 g/mol	[2][3]
IUPAC Name	1-bromohex-2-ene	[2]
Synonyms	1-bromo-2-hexene, (E)-1-bromo-2-hexene	[1][2]
Appearance	Assumed to be a liquid	N/A
Boiling Point	151.6 °C at 760 mmHg (estimated)	[1]
Density	1.213 g/cm ³ (estimated)	[1]
Flash Point	41.9 °C (estimated)	[1]
Refractive Index	1.3968 (estimated)	[1]
Canonical SMILES	CCCC=CCBr	[1]
InChI Key	SGEUYXUPUOLFHQ-UHFFFAOYSA-N	[2]

Experimental Protocols

Synthesis of 1-Bromo-2-hexene from 2-Hexen-1-ol

A common and effective method for the synthesis of **1-Bromo-2-hexene** is the bromination of the corresponding allylic alcohol, 2-hexen-1-ol, using N-Bromosuccinimide (NBS) and triphenylphosphine (PPh₃). This reaction proceeds via an Appel-type reaction mechanism.

Reaction Scheme:

Detailed Methodology:

- Reagents and Equipment:

- 2-Hexen-1-ol
- N-Bromosuccinimide (NBS)
- Triphenylphosphine (PPh₃)
- Anhydrous dichloromethane (CH₂Cl₂) or similar aprotic solvent
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and purification
- Silica gel for column chromatography
- Procedure:
 - To a stirred solution of triphenylphosphine (1.1 equivalents) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon), add N-Bromosuccinimide (1.1 equivalents) portion-wise at 0 °C (ice bath).
 - Stir the resulting white suspension for 10-15 minutes at 0 °C.
 - Add a solution of 2-hexen-1-ol (1.0 equivalent) in anhydrous dichloromethane dropwise to the reaction mixture at 0 °C.
 - Allow the reaction to warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates the complete consumption of the starting alcohol.
 - Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator.

- Add pentane or hexane to the residue to precipitate the triphenylphosphine oxide and succinimide byproducts.
- Filter the mixture through a pad of celite or silica gel, washing with additional pentane or hexane.
- Concentrate the filtrate under reduced pressure to yield the crude **1-Bromo-2-hexene**.
- Purify the crude product by flash column chromatography on silica gel using a non-polar eluent (e.g., hexane or petroleum ether) to obtain the pure **1-Bromo-2-hexene**.
- Expected Yield: Yields for this type of reaction are typically in the range of 70-90%, depending on the purity of reagents and reaction conditions.

Synthetic Applications and Workflows

1-Bromo-2-hexene is a versatile intermediate in organic synthesis, primarily utilized in nucleophilic substitution and coupling reactions where the bromo group can be displaced, or the alkenyl moiety can be further functionalized. A representative workflow is its use in the synthesis of other functionalized hexene derivatives, such as 5-hexen-1-ol, through a two-step process involving an initial substitution followed by hydrolysis. While the provided reference describes the synthesis of 5-hexen-1-ol from 6-bromo-1-hexene, a similar logic can be applied to demonstrate the utility of **1-bromo-2-hexene** as a synthetic building block.

Caption: Synthetic workflow for the conversion of **1-Bromo-2-hexene**.

Safety and Handling

1-Bromo-2-hexene is expected to be a flammable liquid and an irritant.[3] Standard laboratory safety precautions should be observed when handling this compound. These include working in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Avoid contact with skin and eyes, and prevent inhalation of vapors. In case of fire, use appropriate extinguishing media.[3]

Conclusion

1-Bromo-2-hexene serves as a useful C6 building block in organic synthesis. Its preparation from the readily available 2-hexen-1-ol is straightforward, and its reactivity allows for its

incorporation into a variety of target molecules. This guide provides essential information for researchers and drug development professionals to effectively and safely utilize this compound in their synthetic endeavors.

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